

d-Atabrine Dihydrochloride: A Comprehensive Technical Overview

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Compound of Interest

Compound Name: *d-Atabrine dihydrochloride*

Cat. No.: B2782251

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of **d-Atabrine dihydrochloride**, an active enantiomer of quinacrine. The document outlines its chemical properties, provides detailed experimental protocols for its use, and illustrates its putative signaling pathway.

Core Chemical and Physical Properties

d-Atabrine dihydrochloride is recognized for its antiprion activity.^{[1][2]} Its fundamental chemical and physical data are summarized below.

Property	Value	Citations
Molecular Weight	472.88 g/mol	[1][2][3][4][5]
Molecular Formula	C23H32Cl3N3O	[1][2][3][4][5]
CAS Number	56100-41-5	[1][2][3]
Appearance	Solid	[1]
Color	Light yellow to yellow	[1]
Purity	>98%	[4]
Canonical SMILES	C--INVALID-LINK-- CCCN(CC)CC.Cl.Cl	[1][2]

Experimental Protocols

Detailed methodologies for the preparation and storage of **d-Atabrine dihydrochloride** solutions are crucial for ensuring experimental reproducibility and compound stability.

2.1. In Vitro Solution Preparation

For in vitro experiments, Dimethyl Sulfoxide (DMSO) is a common solvent.

- Stock Solution Preparation:
 - To prepare a 10 mM stock solution, dissolve 4.73 mg of **d-Atabrine dihydrochloride** in 1 mL of newly opened DMSO.
 - If complete dissolution is not achieved, sonication can be applied to aid the process.^{[1][2]} It is noted that hygroscopic DMSO can significantly impact the solubility of the product.^[1]
- Solubility:
 - DMSO: ≥ 16.67 mg/mL (35.25 mM).^{[1][2]} Ultrasonic treatment may be necessary.^{[1][2]}

2.2. In Vivo Solution Preparation

For in vivo studies, a multi-solvent system is often required to ensure biocompatibility and solubility.

- Recommended Solvent Formulation:
 - Prepare a stock solution in DMSO first.
 - Sequentially add the following co-solvents in the specified volumetric ratios:
 - 40% PEG300
 - 5% Tween-80
 - 45% Saline
 - The final solution should contain 10% DMSO.^[1]

- Solubility in Formulation:
 - ≥ 1.67 mg/mL (3.53 mM); should result in a clear solution.[1]
- Administration:
 - It is recommended to prepare the working solution for in vivo experiments freshly on the same day of use.[1] If precipitation occurs, gentle heating and/or sonication can be used to facilitate dissolution.[1]

2.3. Storage and Stability

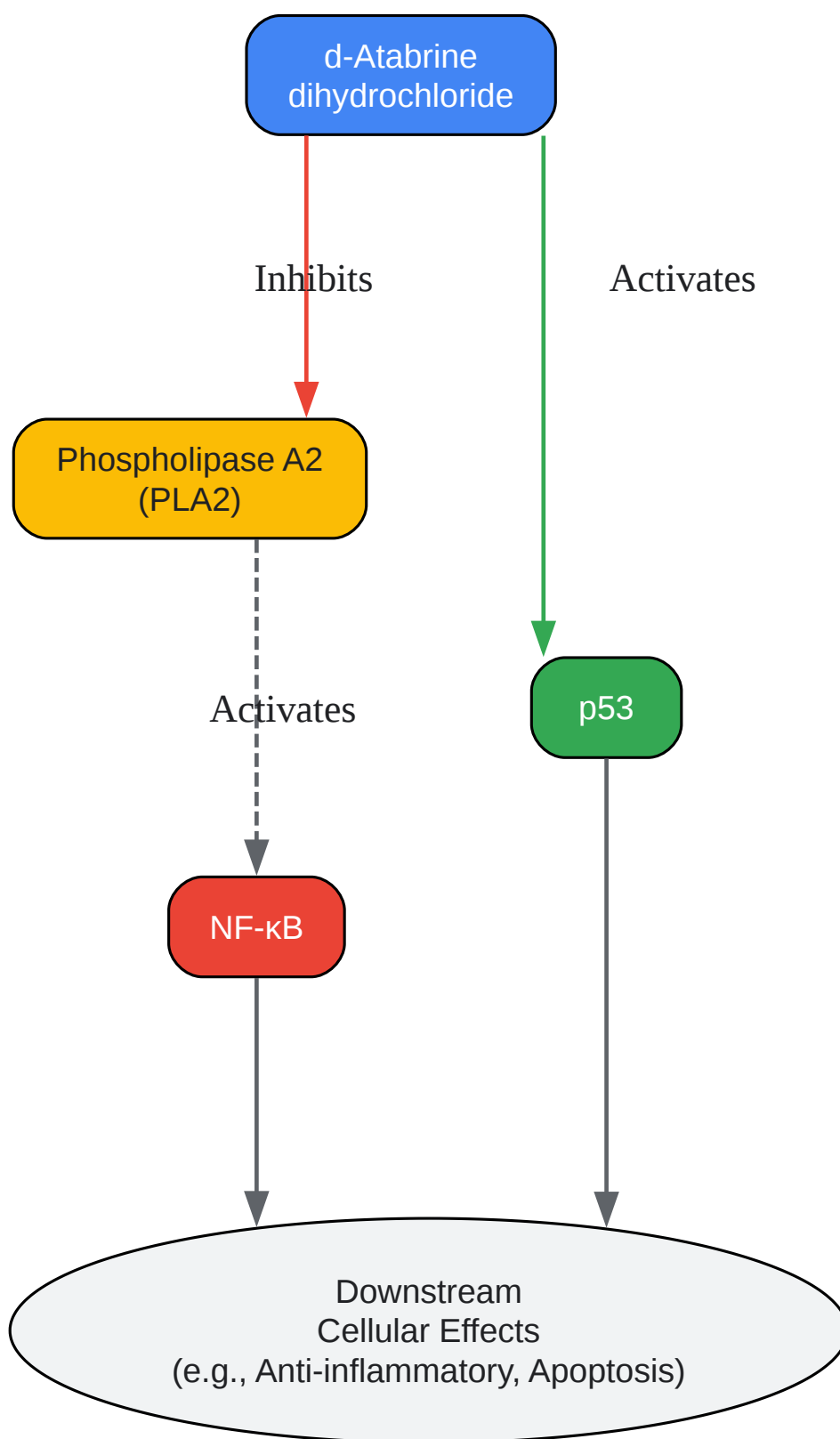
Proper storage is critical to maintain the integrity of **d-Atabrine dihydrochloride**.

- Powder Form:
 - Store at 4°C, sealed, and away from moisture.[1]
 - Can be stored at -20°C for up to 3 years.[4]
- In Solvent:
 - Store stock solutions in aliquots to avoid repeated freeze-thaw cycles.[1][2]
 - Store at -80°C for up to 6 months.[1][2]
 - Store at -20°C for up to 1 month.[1][2]

Putative Signaling Pathway

d-Atabrine is an enantiomer of quinacrine, which has been shown to exert its effects through multiple signaling pathways, including the inhibition of NF- κ B and the activation of p53.[6][7]

The following diagram illustrates a potential mechanism of action.



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Caption: Putative signaling pathway of **d-Atabrine dihydrochloride**.

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